

# An In-Depth Technical Guide to Amino-PEG23-acid for Novice Researchers

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## Compound of Interest

Compound Name: Amino-PEG23-acid

Cat. No.: B1192113

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Amino-PEG23-acid**, a versatile bifunctional linker molecule, designed to support novice researchers in its application. Below, you will find its chemical properties, detailed experimental protocols for its use in bioconjugation, and its application in the development of diagnostic sensors.

## Core Concepts: Understanding Amino-PEG23-acid

**Amino-PEG23-acid** is a hydrophilic polyethylene glycol (PEG) linker that possesses two distinct functional groups at its termini: a primary amine (-NH<sub>2</sub>) and a carboxylic acid (-COOH). [1] This heterobifunctional nature allows for the sequential or orthogonal conjugation of different molecules, making it a valuable tool in bioconjugation, drug delivery, and the development of antibody-drug conjugates (ADCs) and PROteolysis TARgeting Chimeras (PROTACs). [2][3] The long, flexible PEG chain, consisting of 23 ethylene glycol units, enhances the solubility and bioavailability of the conjugated molecules while providing spatial separation between them. [1]

## Chemical and Physical Properties

A summary of the key quantitative data for **Amino-PEG23-acid** is presented in the table below. This information is crucial for calculating molar equivalents in reaction protocols and for the characterization of resulting conjugates.

Property	Value	Reference
Molecular Formula	C49H99NO25	[4]
Molecular Weight	~1102.31 g/mol	
CAS Number	196936-04-6	
Purity	Typically ≥95%	
Appearance	White to off-white solid	
Solubility	Soluble in water and most organic solvents	
Storage Conditions	-20°C for long-term storage	

Note: While the common name is **Amino-PEG23-acid**, the CAS number 196936-04-6 has also been associated with a PEG36 variant in some research. Researchers should verify the specific chain length of the product they are using.

## Key Applications and Experimental Protocols

**Amino-PEG23-acid**'s dual functionality makes it suitable for a wide range of applications. The amine group can react with activated esters (like NHS esters), carboxylic acids, and other electrophiles, while the carboxylic acid can be coupled to primary amines using carbodiimide chemistry.

### Bioconjugation via Amide Bond Formation: EDC/NHS Coupling

A common application of **Amino-PEG23-acid** is the conjugation of its carboxylic acid moiety to a molecule containing a primary amine, such as a protein, peptide, or another small molecule. This is typically achieved using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in conjunction with N-hydroxysuccinimide (NHS) to form a more stable, amine-reactive intermediate.

Detailed Experimental Protocol:

#### Materials:

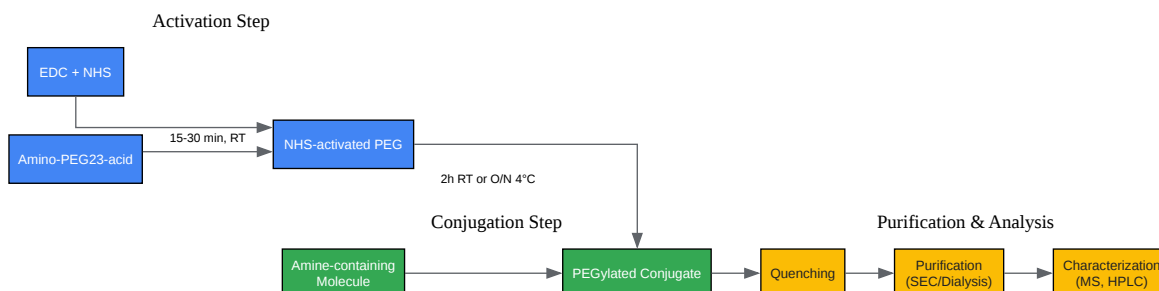
- **Amino-PEG23-acid**
- Amine-containing molecule (e.g., protein, peptide)
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-hydroxysuccinimide) or Sulfo-NHS
- Activation Buffer: 0.1 M MES (2-(N-morpholino)ethanesulfonic acid), 0.5 M NaCl, pH 6.0
- Coupling Buffer: Phosphate-buffered saline (PBS), pH 7.2-7.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.5, or 1 M hydroxylamine
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Purification system (e.g., size-exclusion chromatography, dialysis)

#### Procedure:

- Preparation of Reagents:
  - Dissolve **Amino-PEG23-acid** in anhydrous DMF or DMSO to a stock concentration of 10-50 mg/mL.
  - Prepare fresh stock solutions of EDC (e.g., 10 mg/mL) and NHS (e.g., 20 mg/mL) in Activation Buffer or anhydrous solvent immediately before use.
  - Dissolve the amine-containing molecule in the Coupling Buffer at a suitable concentration.
- Activation of Carboxylic Acid:
  - In a reaction vessel, add the desired molar equivalent of **Amino-PEG23-acid**.
  - Add a 1.5 to 2-fold molar excess of both EDC and NHS over the **Amino-PEG23-acid**.

- Incubate the mixture for 15-30 minutes at room temperature to form the NHS-ester intermediate.
- Conjugation to Amine:
  - Add the activated **Amino-PEG23-acid** solution to the solution of the amine-containing molecule. A 10- to 20-fold molar excess of the activated linker over the target molecule is a common starting point for optimization.
  - Allow the reaction to proceed for 2 hours at room temperature or overnight at 4°C with gentle stirring.
- Quenching the Reaction:
  - Add the Quenching Buffer to the reaction mixture to a final concentration of 10-50 mM to quench any unreacted NHS-ester.
  - Incubate for 15-30 minutes at room temperature.
- Purification of the Conjugate:
  - Remove unreacted linker and byproducts by dialysis against PBS, size-exclusion chromatography (SEC), or another suitable purification method based on the properties of the conjugate.
- Characterization:
  - Analyze the purified conjugate using techniques such as SDS-PAGE, mass spectrometry (MS), and HPLC to confirm successful conjugation and determine the degree of labeling.

#### Logical Workflow for EDC/NHS Coupling



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Caption: Workflow for conjugating **Amino-PEG23-acid** to an amine-containing molecule.

## Application in Diagnostic Sensor Synthesis

Amino-PEG linkers are utilized in the synthesis of specialized sensors for diagnostic applications. For instance, a derivative of Amino-PEG-acid has been used to synthesize a substrate sensor for human neutrophil elastase (HNE), an enzyme implicated in lower respiratory tract infections. In this application, the PEG linker serves as a hydrophilic spacer between a peptide substrate and a fluorescent reporter.

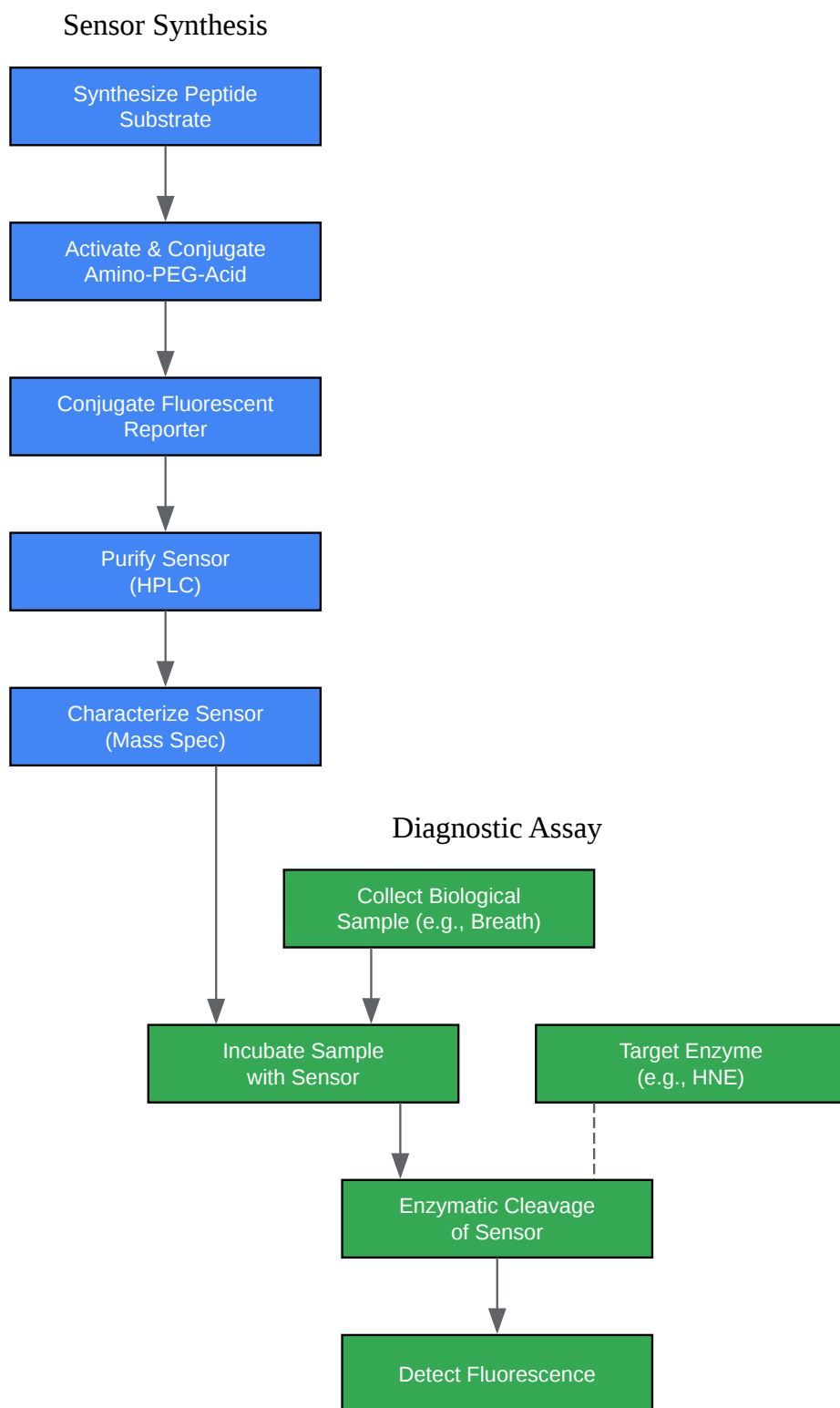
### Experimental Workflow for Sensor Synthesis:

This workflow outlines the conceptual steps for synthesizing a fluorescent peptide sensor using an amino-PEG-acid linker.

- **Peptide Synthesis:** The peptide sequence that is a substrate for the target enzyme (e.g., HNE) is synthesized, often using solid-phase peptide synthesis (SPPS).
- **Linker and Reporter Conjugation:**
  - The carboxylic acid end of the Amino-PEG-acid is activated (e.g., with EDC/NHS).

- The activated linker is then conjugated to the N-terminus of the synthesized peptide.
- A fluorescent reporter molecule with a reactive amine group is conjugated to the amine end of the PEG linker.
- Purification and Characterization:
  - The final sensor construct is purified using methods like reverse-phase high-performance liquid chromatography (RP-HPLC).
  - The identity and purity of the sensor are confirmed by mass spectrometry (e.g., MALDI-TOF).

Workflow Diagram for Diagnostic Sensor Synthesis and Use



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Caption: Synthesis and application workflow for a diagnostic peptide sensor.

## Signaling Pathways: Role in Targeted Protein Degradation (PROTACs)

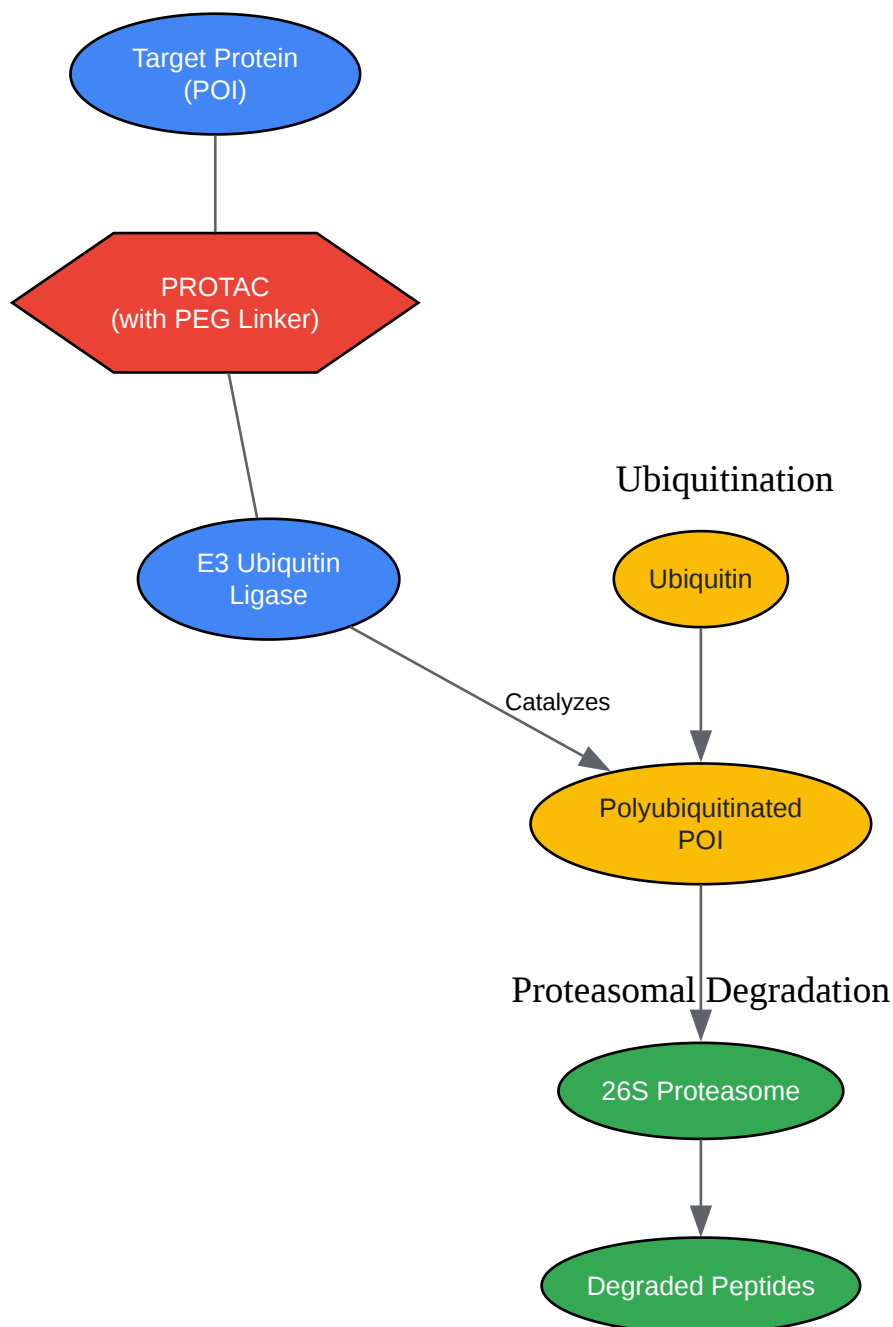
**Amino-PEG23-acid** is an ideal linker for the synthesis of PROTACs. A PROTAC is a heterobifunctional molecule that brings a target protein into proximity with an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The PEG linker connects a ligand that binds to the target protein and another ligand that recruits the E3 ligase. The length and flexibility of the PEG chain are critical for the formation of a stable ternary complex between the target protein, the PROTAC, and the E3 ligase.

### PROTAC Mechanism of Action

The diagram below illustrates the general mechanism of action for a PROTAC utilizing a PEG linker like **Amino-PEG23-acid**.

### PROTAC-Mediated Protein Degradation Pathway

## Ternary Complex Formation



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Caption: The ubiquitin-proteasome pathway hijacked by a PROTAC molecule.

This guide provides foundational knowledge and practical protocols for utilizing **Amino-PEG23-acid** in research. For any specific application, further optimization of reaction conditions and purification methods may be necessary. Always refer to the manufacturer's safety data sheet (SDS) before handling this or any chemical reagent.

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## References

- 1. Amino-PEG23-acid, CAS 196936-04-6 | AxisPharm [axispharm.com]
- 2. medkoo.com [medkoo.com]
- 3. Current strategies for the design of PROTAC linkers: a critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A breath-based in vitro diagnostic assay for the detection of lower respiratory tract infections - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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